

# troubleshooting device failure in NPB-based perovskite solar cells

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## Compound of Interest

Compound Name: *N,N'-Di(1-naphthyl)-4,4'-benzidine*

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## Technical Support Center: NPB-Based Perovskite Solar Cells

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and professionals working with *N,N'-Di(1-naphthyl)-N,N'-diphenyl-1,1'-biphenyl-4,4'-diamine* (NPB)-based perovskite solar cells. The information is presented in a question-and-answer format to directly address common issues encountered during fabrication and characterization.

## Frequently Asked Questions (FAQs)

**Q1:** My device exhibits a low open-circuit voltage (Voc). What are the potential causes related to the NPB layer?

**A1:** A low Voc can be attributed to several factors associated with the NPB hole transport layer (HTL). Poor energy level alignment between the perovskite layer and the NPB can create an energy barrier, hindering efficient hole extraction.<sup>[1][2]</sup> Additionally, high defect density at the perovskite/NPB interface can lead to increased charge recombination, which directly reduces the Voc.<sup>[1][3][4]</sup> Finally, chemical degradation of the NPB layer or its reaction with the perovskite can alter the interfacial energetics and increase recombination pathways.

**Q2:** What is the reason for a low short-circuit current density (Jsc) in my NPB-based perovskite solar cell?

A2: A diminished  $J_{sc}$  often points to issues with charge carrier collection. An NPB layer that is too thick can increase series resistance and hinder hole transport to the electrode.[5][6][7] Poor morphology of the NPB film, such as the presence of pinholes or incomplete coverage, can lead to shunting paths where charge carriers recombine instead of being extracted.[8][9][10][11] Furthermore, low hole mobility within the NPB layer itself can limit the efficient extraction of photogenerated holes from the perovskite layer.[12]

Q3: My device has a poor fill factor (FF). How can the NPB layer be the cause?

A3: A low fill factor is often indicative of high series resistance or significant charge recombination. A high series resistance can arise from a thick NPB layer or poor contact between the NPB and the adjacent layers.[5][6][7] Shunt resistance, on the other hand, can be lowered by pinholes or defects in the NPB layer, providing an alternative pathway for current flow that does not contribute to the external circuit.[8][9][10][11] Both high series resistance and low shunt resistance will adversely affect the fill factor.

Q4: I am observing significant hysteresis in the J-V curve of my device. Can the NPB layer be responsible?

A4: Yes, the NPB layer and its interface with the perovskite can contribute to J-V hysteresis. Ion migration within the perovskite layer is a primary cause of hysteresis, and this can be influenced by the quality of the perovskite/NPB interface.[13] A high density of traps or defects at this interface can lead to charge accumulation, which alters the electric field within the device and contributes to the observed hysteresis. Doping NPB into a polymer HTL has been shown to reduce J-V hysteresis.[1]

Q5: How does the morphology of the NPB layer affect the overall device performance?

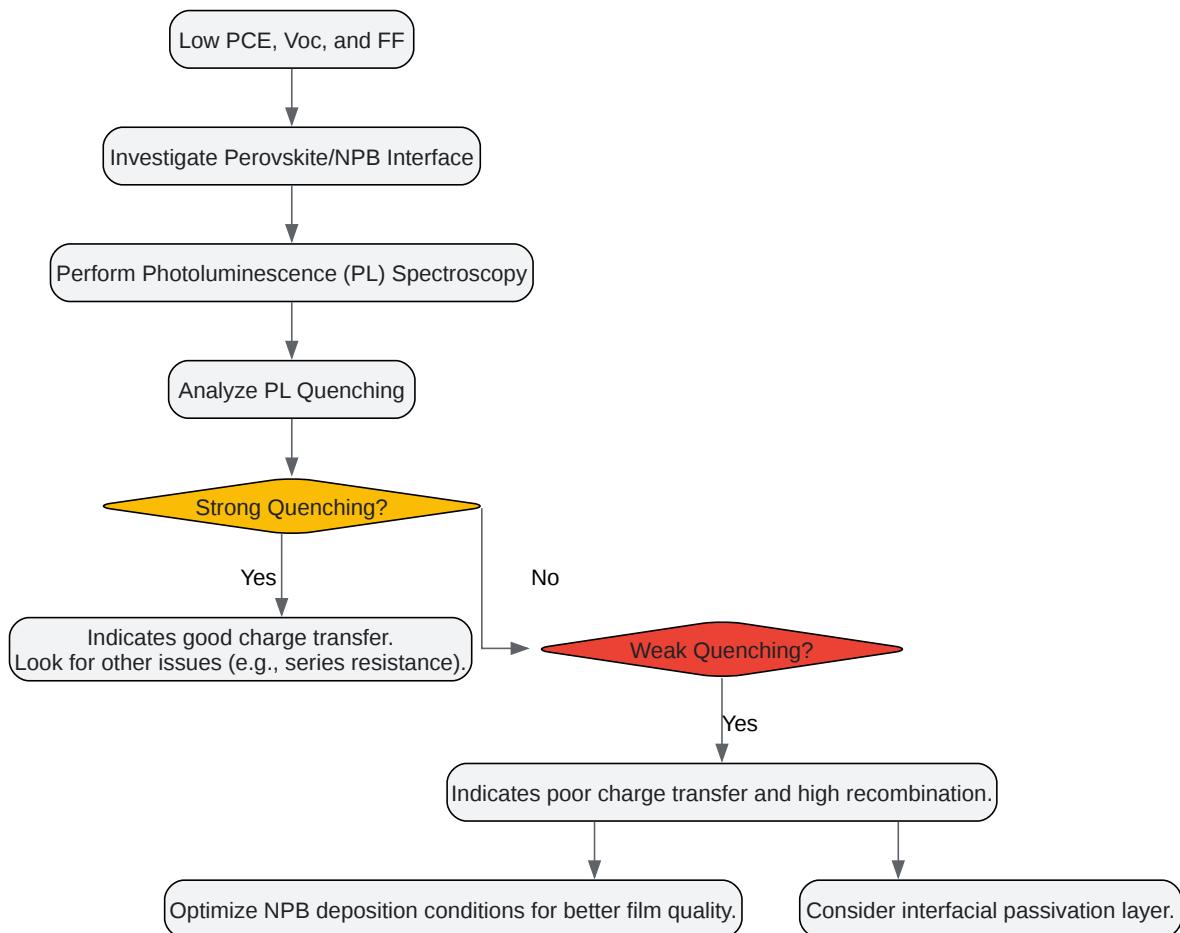
A5: The morphology of the NPB layer is crucial for high-performance perovskite solar cells. A smooth, uniform, and pinhole-free NPB film is essential for forming a good interface with the perovskite layer, which facilitates efficient charge extraction and minimizes recombination.[1][3] A rough or non-uniform NPB surface can lead to poor perovskite crystal growth on top of it, introducing defects and shunting pathways that degrade all performance parameters ( $V_{oc}$ ,  $J_{sc}$ , and FF).

## Troubleshooting Guides

This section provides a structured approach to diagnosing and resolving common device failures related to the NPB hole transport layer.

## Issue 1: Low Power Conversion Efficiency (PCE) with Low Voc and FF

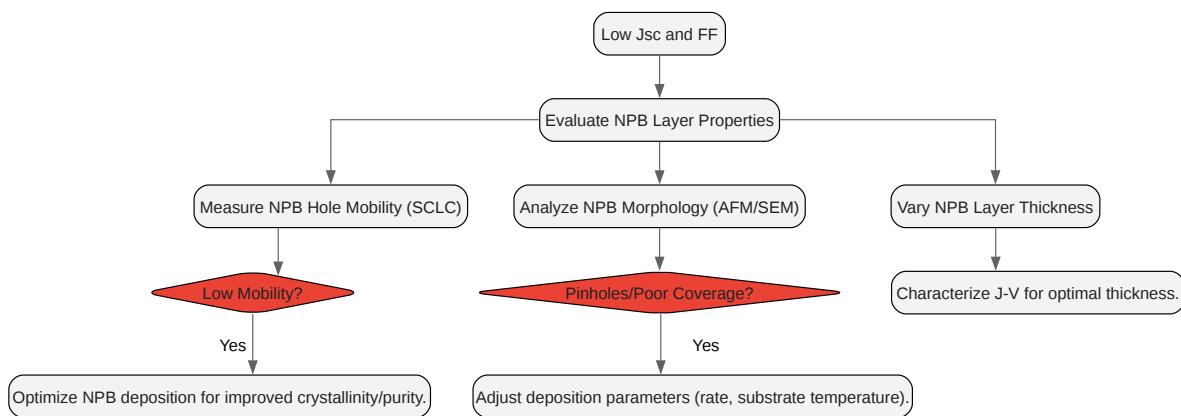
- Symptom: The overall efficiency of the solar cell is significantly lower than expected, primarily due to a drop in open-circuit voltage and fill factor.
- Potential Cause: High interfacial recombination at the perovskite/NPB interface. This can be due to a high density of defect states or poor energy level alignment.
- Troubleshooting Workflow:

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Troubleshooting workflow for low PCE, Voc, and FF.

## Issue 2: Low Jsc and FF

- Symptom: The short-circuit current and fill factor are compromised, leading to reduced overall performance.
- Potential Cause: Poor hole transport and/or the presence of shunting pathways. This could be due to a non-optimal NPB layer thickness, low hole mobility, or morphological defects like pinholes.
- Troubleshooting Workflow:



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Troubleshooting workflow for low Jsc and FF.

## Quantitative Data Summary

The following table summarizes the impact of NPB-related issues on the performance parameters of perovskite solar cells. The values are indicative and can vary based on the specific device architecture and fabrication conditions.

| Issue                          | Potential Cause                                 | Effect on Voc | Effect on Jsc | Effect on FF | Effect on PCE |
|--------------------------------|---|---------------|---------------|--------------|---------------|
| High Interfacial Recombination | High defect density at Perovskite/NPB interface | ↓↓            | ↓             | ↓↓           | ↓↓            |
| Poor Hole Transport            | Low hole mobility in NPB                        | ↓             | ↓↓            | ↓↓           | ↓↓            |
| Non-Optimal NPB Thickness      | Too thick or too thin                           | ↓             | ↓↓            | ↓            | ↓↓            |
| Poor NPB Morphology            | Pinholes, poor coverage                         | ↓             | ↓↓            | ↓↓           | ↓↓            |
| NPB Doping in PVK HTL          | Improved perovskite growth, reduced defects     | ↑             | ↑             | ↑            | ↑             |

Note: Arrows indicate the direction and magnitude of the change (↑: increase, ↓: decrease). A study on doping NPB into a PVK hole transport layer showed that increasing the NPB weight ratio from 0% to 40% increased the PCE from 10.15% to 15.04%, with Voc increasing from 0.92 V to 0.96 V, Jsc from 17.53 mA cm<sup>-2</sup> to 21.25 mA cm<sup>-2</sup>, and FF from 62.89% to 70.03%.

[1]

## Experimental Protocols

### Current-Voltage (J-V) Characterization

- Objective: To determine the key performance parameters (Voc, Jsc, FF, PCE) of the perovskite solar cell.
- Methodology:
  - Place the fabricated solar cell on a temperature-controlled sample holder.
  - Use a solar simulator with a calibrated AM1.5G spectrum (1000 W/m<sup>2</sup>).
  - Connect the device to a source measure unit (SMU).
  - Define the voltage sweep range (e.g., from -0.2 V to 1.2 V for forward scan, and 1.2 V to -0.2 V for reverse scan) and the voltage step size.
  - Record the current at each voltage step under illumination.
  - Also, record the dark J-V curve by blocking the light source.
  - Extract Voc, Jsc, FF, and PCE from the illuminated J-V curve.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

## External Quantum Efficiency (EQE) Measurement

- Objective: To determine the ratio of collected charge carriers to incident photons at each wavelength.
- Methodology:
  - A light source (e.g., Xenon lamp) is directed through a monochromator to select a specific wavelength.
  - The monochromatic light is chopped at a specific frequency.
  - The light is split into two beams; one illuminates a calibrated reference photodiode, and the other illuminates the perovskite solar cell under test.
  - The short-circuit current from the solar cell is measured using a lock-in amplifier synchronized with the chopper frequency.

- The EQE is calculated as the ratio of the number of electrons collected to the number of incident photons at each wavelength.[19][20][21][22][23]

## Photoluminescence (PL) Spectroscopy

- Objective: To investigate charge carrier recombination dynamics and identify defects.
- Methodology:
  - Excite the perovskite film (with and without the NPB layer) with a laser at an energy above the perovskite bandgap.
  - Collect the emitted photoluminescence using a spectrometer.
  - For time-resolved PL (TRPL), use a pulsed laser and a time-correlated single-photon counting (TCSPC) system to measure the PL decay lifetime.
  - A longer PL lifetime in the perovskite/NPB stack compared to the neat perovskite film indicates poor charge extraction (less quenching), suggesting high interfacial recombination.[24][25][26][27][28]

## Space-Charge Limited Current (SCLC) for Hole Mobility Measurement

- Objective: To determine the hole mobility of the NPB layer.
- Methodology:
  - Fabricate a hole-only device with the structure: ITO/PEDOT:PSS/NPB/Au.
  - Measure the dark J-V characteristics of the device.
  - Plot  $\log(J)$  versus  $\log(V)$ . The SCLC region is identified by a slope of approximately 2.
  - The hole mobility ( $\mu$ ) can be extracted from the SCLC region using the Mott-Gurney law:  $J = (9/8)\epsilon_0\epsilon_r\mu(V^2/L^3)$ , where  $\epsilon_0$  is the permittivity of free space,  $\epsilon_r$  is the relative permittivity of the material,  $V$  is the voltage, and  $L$  is the thickness of the NPB layer.

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